

WST-1 Assay for Cell Viability: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sodium 4-[3-(4-iodophenyl)-2-(2,4-dinitrophenyl)-2H-5-tetrazolio]-1,3-benzene disulfonate

Cat. No.: B060374

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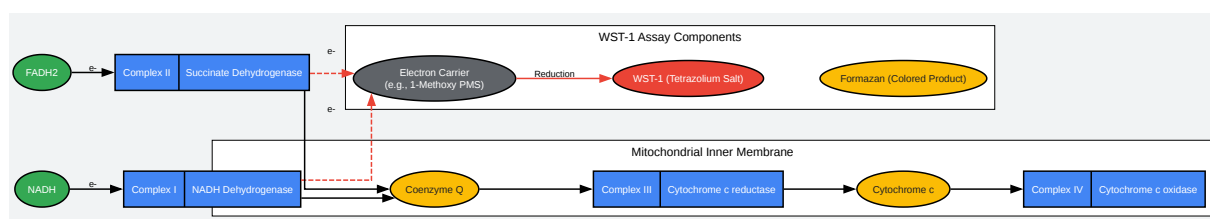
This guide provides a comprehensive overview of the Water Soluble Tetrazolium-1 (WST-1) assay, a widely used colorimetric method for the non-radioactive, spectrophotometric quantification of cell proliferation, viability, and cytotoxicity. The principle of the WST-1 assay is predicated on the metabolic activity of viable cells. In metabolically active cells, mitochondrial dehydrogenases cleave the tetrazolium salt WST-1 to produce a soluble formazan dye. The quantity of this formazan dye is directly proportional to the number of living cells, and can be quantified by measuring the absorbance of the solution.[1][2]

Core Principle: Mitochondrial Activity as a Readout for Cell Viability

The central mechanism of the WST-1 assay lies in the activity of mitochondrial dehydrogenases, enzymes integral to cellular respiration.[3] In viable cells, these enzymes, particularly those of the mitochondrial electron transport chain, reduce the slightly red tetrazolium salt WST-1. This reduction is facilitated by an electron carrier, often 1-Methoxy PMS, which transfers electrons from NADH and FADH₂ produced during metabolic processes to WST-1. The reduction of WST-1 results in the formation of a highly water-soluble, dark yellow formazan dye.[4] The intensity of the color, measured as absorbance, correlates directly with the metabolic activity of the cells, and thus provides a robust measure of cell viability.[2][3]

Signaling Pathway: The Role of the Mitochondrial Electron Transport Chain

The reduction of WST-1 is intrinsically linked to the mitochondrial electron transport chain (ETC), the primary site of cellular respiration and ATP production. Nicotinamide adenine dinucleotide (NADH) and flavin adenine dinucleotide (FADH₂), generated through glycolysis and the citric acid cycle, donate electrons to Complex I (NADH dehydrogenase) and Complex II (succinate dehydrogenase) of the ETC, respectively. These electrons are then transferred through the ETC, creating a proton gradient that drives ATP synthesis. The electron carrier in the WST-1 reagent intercepts electrons from the ETC, likely at the level of Complex I and Complex II, and transfers them to the WST-1 tetrazolium salt, leading to its reduction to formazan.^{[5][6][7]}

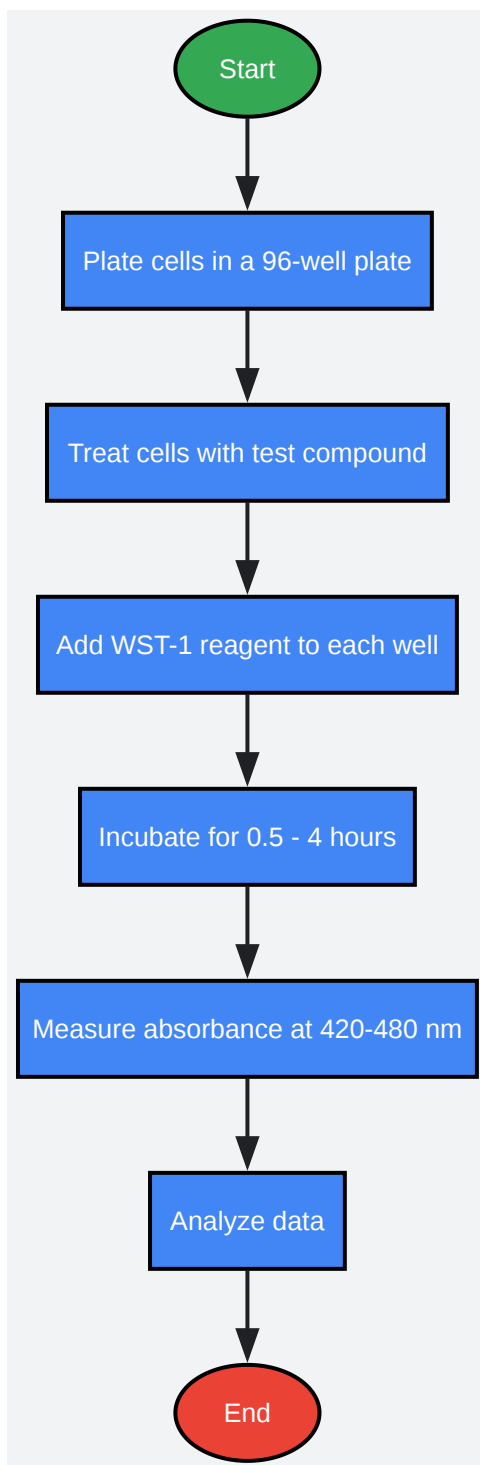


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Caption: Mitochondrial Electron Transport Chain and WST-1 Reduction.

Experimental Workflow

The WST-1 assay is a straightforward procedure that involves adding the reagent directly to the cell culture, incubating for a short period, and then measuring the absorbance.



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